

CAS number and molecular structure of 1,4-Diaminocyclohexane

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Compound of Interest

Compound Name: 1,4-Diaminocyclohexane

Cat. No.: B098093

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An In-Depth Technical Guide to **1,4-Diaminocyclohexane** for Researchers and Drug Development Professionals

Introduction

1,4-Diaminocyclohexane (DACH) is a versatile aliphatic diamine featuring a cyclohexane ring with two amino groups substituted at the 1 and 4 positions. It is a crucial building block in both polymer chemistry and pharmaceutical sciences, primarily due to its stereoisomeric forms—cis and trans—which offer distinct structural properties.^[1] The rigid, well-defined geometry of the cyclohexane core makes DACH an important scaffold for constructing complex molecules with specific spatial orientations. This guide provides a comprehensive overview of its chemical properties, molecular structure, synthesis, and key applications relevant to researchers and drug development professionals.

Molecular Structure and Properties

The molecular formula for **1,4-Diaminocyclohexane** is $C_6H_{14}N_2$.^[2] The cyclohexane backbone predominantly adopts a thermodynamically stable chair conformation. The spatial orientation of the two amino groups relative to the ring gives rise to two stereoisomers: cis-**1,4-Diaminocyclohexane** and trans-**1,4-Diaminocyclohexane**.

- trans-isomer: The two amino groups are on opposite sides of the cyclohexane ring, with one in an axial and one in an equatorial position, or both in equatorial positions after a ring flip. The diequatorial conformation is significantly more stable.

- cis-isomer: The two amino groups are on the same side of the ring, resulting in one axial and one equatorial orientation.

These structural differences lead to distinct physical properties and applications. For instance, the trans-isomer is a crystalline solid at room temperature, while the cis-isomer is a liquid, a difference attributed to molecular packing efficiency.^{[3][4]}

Chemical Identifiers

The following table summarizes the key chemical identifiers for **1,4-Diaminocyclohexane** and its stereoisomers.

Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)
1,4-Diaminocyclohexane (mixture)	3114-70-3 ^[5]	C ₆ H ₁₄ N ₂	114.19 ^[2]
cis-1,4-Diaminocyclohexane	15827-56-2 ^{[3][6]}	C ₆ H ₁₄ N ₂	114.19 ^[3]
trans-1,4-Diaminocyclohexane	2615-25-0 ^{[7][8]}	C ₆ H ₁₄ N ₂	114.19 ^{[8][9]}

Physicochemical Properties

This table outlines the key physicochemical properties for the cis and trans isomers of **1,4-Diaminocyclohexane**.

Property	cis-1,4-Diaminocyclohexane	trans-1,4-Diaminocyclohexane
Appearance	Pale yellow to colorless liquid[3]	White to light yellow powder/crystal
Melting Point	N/A (Liquid at room temp.)	68-72 °C[8]
Boiling Point	N/A	197 °C[8]
Vapor Pressure	N/A	18 mmHg (at 87.2 °C)[8]
Purity	≥ 98% (GC)[3]	≥ 98.0% (GC)[8]

Synthesis and Experimental Protocols

A common industrial method for synthesizing **1,4-Diaminocyclohexane** involves the catalytic hydrogenation of p-phenylenediamine, which typically yields a mixture of cis and trans isomers. [10][11][12] Subsequent separation or isomerization is often required to obtain the pure, desired stereoisomer.

Experimental Protocol: Isomerization of cis/trans Mixture to Enrich trans-1,4-Diaminocyclohexane

The following protocol describes a method for increasing the concentration of the thermodynamically more stable trans-isomer from a commercial mixture where the cis-isomer is predominant. This process is crucial as the trans-isomer is often preferred for applications requiring high crystallinity and thermal stability, such as in high-performance polymers.[13]

Objective: To convert a cis/trans (80/20) mixture of **1,4-Diaminocyclohexane** to a mixture enriched in the trans isomer.

Materials:

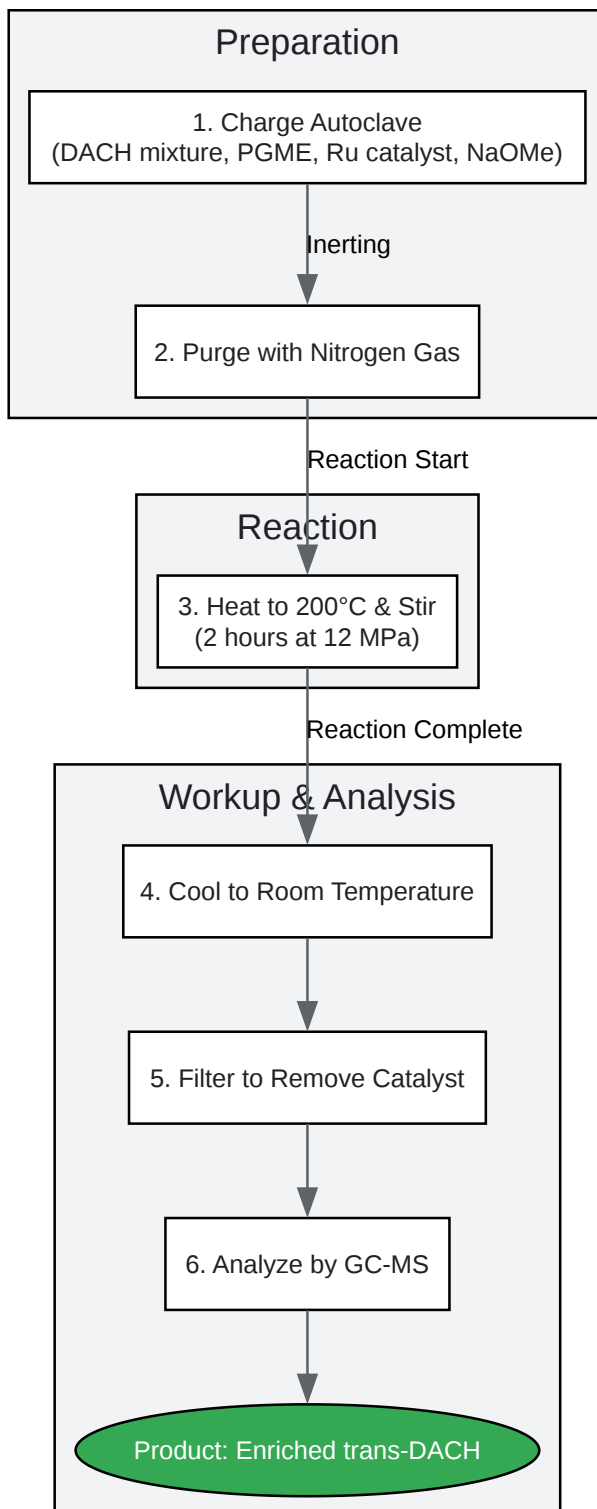
- **1,4-Diaminocyclohexane** (80/20 cis/trans mixture)
- Propylene glycol monomethyl ether (PGME)
- 5% Ruthenium (Ru) on alumina powder catalyst

- Sodium methoxide
- Nitrogen (N₂) gas
- 500 mL autoclave
- Membrane filter (0.2 µm)
- Gas chromatography-mass spectrometry (GC-MS) equipment

Procedure:[[10](#)]

- Charging the Autoclave: Charge the 500 mL autoclave with 100 g of **1,4-diaminocyclohexane** (80/20 cis/trans mixture), 100 g of PGME, 7.5 g of the Ru on alumina catalyst, and 0.63 g of sodium methoxide.
- Inerting the System: Purge the autoclave by pressurizing with N₂ gas to 10 kgf/cm³ and then venting. Repeat this process three times to ensure an inert atmosphere.
- Reaction Conditions: While stirring at 300 rpm, increase the temperature to 200 °C. Maintain these conditions for 2 hours. The internal pressure will reach approximately 12 MPa.
- Cooling and Filtration: After the reaction period, cool the mixture to room temperature. Filter the reaction mixture through a 0.2 µm membrane filter to remove the catalyst and obtain the filtrate.
- Analysis: Analyze the resulting filtrate using GC-MS to determine the final ratio of cis and trans isomers. The expected outcome is a shift in the isomer ratio, for example, to approximately 65/35 (cis/trans).

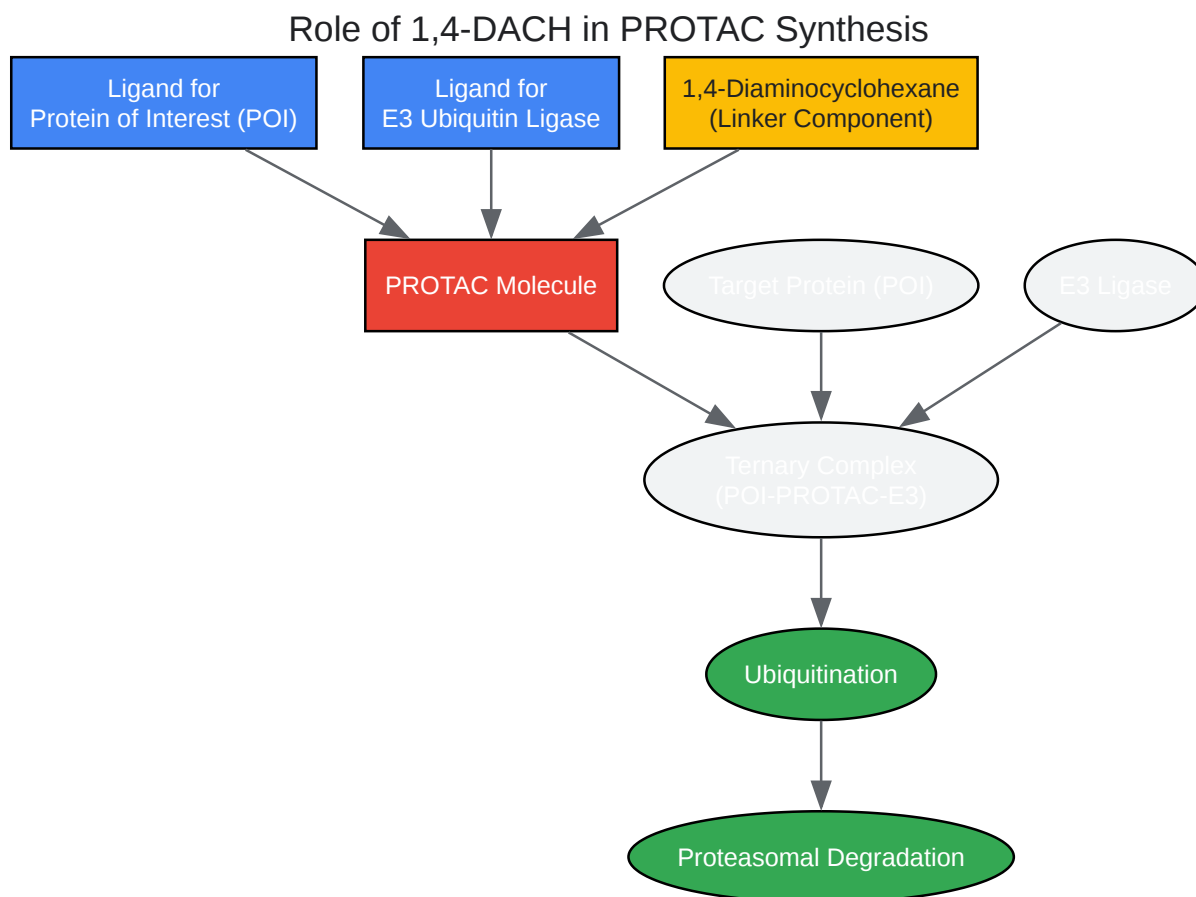
Workflow for Isomerization of 1,4-Diaminocyclohexane

[Click to download full resolution via product page](#)Isomerization of **1,4-Diaminocyclohexane** Workflow

Applications in Research and Drug Development

1,4-Diaminocyclohexane is a valuable scaffold in medicinal chemistry and materials science. Its stereoisomers provide a rigid framework to which other functional groups can be attached, enabling precise control over molecular geometry.

- **Drug Development:** The diamine is a precursor for synthesizing biologically active molecules, including antiviral and antitumor agents.^[14] It has been incorporated into novel allosteric inhibitors of MALT1 protease, a target for treating certain B-cell lymphomas.^[1] The trans-isomer, in particular, has been used in platinum-based anticancer complexes.^[8]
- **PROTACs:** It serves as a linker component in the synthesis of Proteolysis-Targeting Chimeras (PROTACs).^[15] PROTACs are bifunctional molecules that induce the degradation of specific target proteins and are a promising modality in drug discovery.
- **Receptor Antagonists:** Research has shown that **1,4-Diaminocyclohexane** can act as an antagonist at P2X3 receptors, which are implicated in pain perception. This suggests potential applications in developing novel therapies for neuropathic pain.^[4]
- **Polymer Chemistry:** It is a key monomer in the synthesis of high-performance polymers like polyamides and polyimides.^{[1][7][14]} The stereochemistry of the diamine significantly influences the thermal and mechanical properties of the resulting polymer.
- **Materials Science:** In materials science, it is used as an organic linker in the creation of Metal-Organic Frameworks (MOFs), which have applications in gas storage and catalysis.^[13]



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Logical relationship of 1,4-DACH in PROTACs

Spectroscopic Data

Structural characterization of **1,4-Diaminocyclohexane** and its isomers is routinely performed using spectroscopic methods like Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

Spectroscopic Data	cis-Isomer	trans-Isomer	Mixture
^1H NMR	Complex multiplets for ring protons.[4]	Ring protons: ~1.14-1.93 ppm (multiplet) [4]Amine protons: ~2.33 ppm (broad signal)[4]	Spectra represent a combination of both isomers.
GC-MS	Available in spectral databases.[2]	Available in spectral databases.[16]	Available in spectral databases.[17]
^{13}C NMR	Available in spectral databases.	Available in spectral databases.[16]	N/A

Conclusion

1,4-Diaminocyclohexane is a foundational building block for advanced chemical synthesis. The distinct properties of its cis and trans stereoisomers provide chemists and drug developers with a versatile tool to engineer molecules with precise three-dimensional structures. From creating robust, high-performance polymers to designing targeted protein degraders and novel therapeutics, the applications of **1,4-Diaminocyclohexane** continue to expand, underscoring its significance in modern scientific research.

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